

Application Note: Analytical Quantification of 2-Methylquinoline-7-Carboxylic Acid

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Compound of Interest

Compound Name: 2-methylquinoline-7-carboxylic Acid
Cat. No.: B8809526

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Executive Summary & Scientific Rationale

This guide details the quantification of **2-methylquinoline-7-carboxylic acid** (2-MQ-7-CA), a critical heterocyclic building block often utilized in the synthesis of antitubercular agents, kinase inhibitors, and fluorescent probes.

The Analytical Challenge: 2-MQ-7-CA possesses an amphoteric nature due to the basic quinoline nitrogen (pKa ~4.9) and the acidic carboxylic acid moiety (pKa ~4.2). This zwitterionic potential creates specific challenges in retention reproducibility and peak tailing.

- At neutral pH: The molecule is likely zwitterionic, leading to poor retention on standard C18 phases.
- The Solution: We utilize pH control to force the molecule into a single ionization state.
 - Method A (HPLC-UV): Uses low pH (<3.0) to protonate both sites, ensuring the molecule behaves as a cationic species that interacts predictably with modern base-deactivated C18 columns.

- Method B (LC-MS/MS): Uses a volatile acidic buffer to facilitate positive electrospray ionization ($[M+H]^+$), maximizing sensitivity for trace analysis.

Physicochemical Profile & Method Design

Property	Value / Characteristic	Impact on Protocol
Molecular Formula	C ₁₁ H ₉ NO ₂	Basis for MS calculations.
Molecular Weight	187.19 g/mol	Monoisotopic Mass: 187.06
Solubility	DMSO, Methanol, Dilute Acid/Base	Do not dissolve pure standard in water; use MeOH/DMSO.
pKa (Predicted)	N-ring: ~4.9	COOH: ~4.2
UV Maxima	~230 nm, ~280 nm	254 nm is selected for robust, interference-free detection.

Method A: High-Performance Liquid Chromatography (HPLC-UV)

Scope: Routine Quality Control (QC), Purity Assessment, Assay (>95% concentration).

Reagents and Materials

- Stationary Phase: Agilent ZORBAX Eclipse Plus C18 (4.6 x 150 mm, 5 μ m) or equivalent.
 - Why: "Eclipse Plus" or similar base-deactivated columns prevent peak tailing caused by the interaction of the protonated quinoline nitrogen with residual silanols.
- Mobile Phase A: 20 mM Potassium Phosphate Buffer, pH 2.5 (adjusted with Orthophosphoric Acid).
- Mobile Phase B: Acetonitrile (HPLC Grade).
- Diluent: Methanol:Water (50:50, v/v).[\[1\]](#)

Chromatographic Conditions

- Flow Rate: 1.0 mL/min
- Column Temp: 30°C
- Injection Vol: 10 µL
- Detection: UV @ 254 nm (Reference 360 nm)

Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.0	90	10	Equilibration
2.0	90	10	Isocratic Hold
12.0	40	60	Linear Gradient
15.0	40	60	Wash
15.1	90	10	Re-equilibration
20.0	90	10	End of Run

Standard Preparation Protocol

- Stock Solution (1.0 mg/mL): Weigh 10 mg of 2-MQ-7-CA into a 10 mL volumetric flask. Dissolve in 2 mL DMSO; sonicate for 5 mins. Dilute to volume with Methanol.
- Working Standard (100 µg/mL): Dilute 1.0 mL of Stock Solution to 10 mL with Mobile Phase A:Acetonitrile (90:10).
 - Critical Step: Ensure the final diluent matches the starting mobile phase composition to prevent "solvent shock" peak distortion.

Method B: LC-MS/MS for Trace Quantification

Scope: Bioanalysis (Plasma/Urine), Genotoxic Impurity Screening (<1 ppm).

Mass Spectrometry Parameters

- Source: Electrospray Ionization (ESI), Positive Mode.
- Rationale: The quinoline nitrogen is readily protonated ($[M+H]^+$), providing superior sensitivity over negative mode.

Parameter	Setting
Precursor Ion (Q1)	188.2 m/z $[M+H]^+$
Quantifier Ion (Q3)	144.1 m/z (Loss of CO ₂ : -44 Da)
Qualifier Ion (Q3)	116.1 m/z (Ring fragmentation)
Dwell Time	100 ms
Collision Energy	20-25 eV (Optimize per instrument)

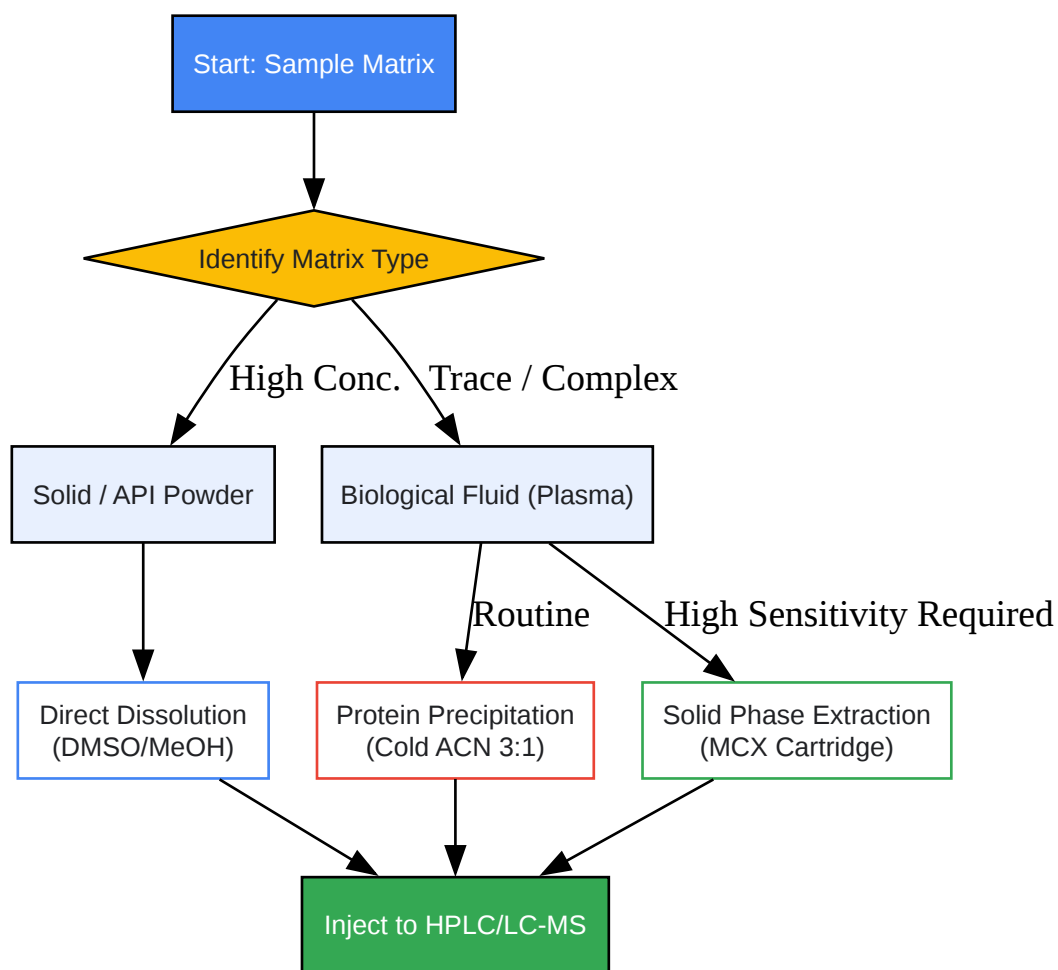
LC Conditions (UHPLC)

- Column: Waters ACQUITY UPLC BEH C18 (2.1 x 50 mm, 1.7 μ m).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 5% B to 95% B over 3 minutes.

Sample Preparation Workflows

Workflow Diagram

The following diagram illustrates the decision logic for selecting the appropriate extraction method based on the sample matrix.



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Caption: Decision tree for sample preparation based on matrix complexity and sensitivity requirements.

Protocol: Protein Precipitation (Plasma)

- Aliquot 50 μL of plasma into a 1.5 mL centrifuge tube.
- Add 150 μL of ice-cold Acetonitrile (containing Internal Standard, e.g., Quinoline-2-carboxylic acid).
- Vortex vigorously for 30 seconds.
- Centrifuge at 10,000 x g for 10 minutes at 4°C.
- Transfer supernatant to a vial; inject 5 μL .

Validation Parameters (ICH Q2 R1)

To ensure regulatory compliance, the method must be validated against the following criteria:

Parameter	Acceptance Criteria (HPLC-UV)	Acceptance Criteria (LC-MS)
Linearity (R^2)	> 0.999	> 0.995
Accuracy (Recovery)	98.0% – 102.0%	85.0% – 115.0%
Precision (RSD)	< 1.0%	< 5.0%
LOD (Limit of Detection)	~0.5 µg/mL	~1.0 ng/mL
Specificity	No interference at RT	No crosstalk in MRM

Troubleshooting Guide

Issue 1: Peak Tailing

- Cause: Interaction between the basic quinoline nitrogen and silanol groups on the column.
- Fix: Increase buffer strength (to 50 mM) or add 0.1% Triethylamine (TEA) to the mobile phase (Method A only). Ensure pH is < 3.0.

Issue 2: Retention Time Drift

- Cause: pH fluctuations in the aqueous mobile phase.[\[2\]](#)
- Fix: 2-MQ-7-CA is sensitive to pH changes near its pKa. Use a precise pH meter and filter buffers daily.

Issue 3: Low MS Sensitivity

- Cause: Ion suppression from matrix.
- Fix: Switch sample prep from Protein Precipitation to SPE (MCX - Mixed Mode Cation Exchange) to wash away phospholipids.

References

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